

# Application Note: Preparation of Antimycin A Stock Solution in DMSO

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## Compound of Interest

Compound Name: *antimycin A1*

Cat. No.: *B016430*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Antimycin A is a potent inhibitor of the mitochondrial electron transport chain, specifically targeting Complex III (cytochrome c reductase).[1] This inhibition disrupts cellular respiration and leads to the generation of reactive oxygen species (ROS).[1] Due to its mechanism of action, Antimycin A is widely used in research to study mitochondrial function, induce apoptosis, and investigate cellular metabolic pathways.[1] This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of Antimycin A in dimethyl sulfoxide (DMSO).

## Physicochemical Data

A summary of the key quantitative data for Antimycin A is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C <sub>28</sub> H <sub>40</sub> N <sub>2</sub> O <sub>9</sub>	[1][2]
Molecular Weight	548.6 g/mol	[1][2][3]
Appearance	Powder	
Solubility in DMSO	≥ 35 mg/mL	[1][4]
Solubility in Ethanol	50 mg/mL	[1]
CAS Number	1397-94-0	[1][2]

## Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 15 mM Antimycin A stock solution in DMSO.

### 3.1. Materials

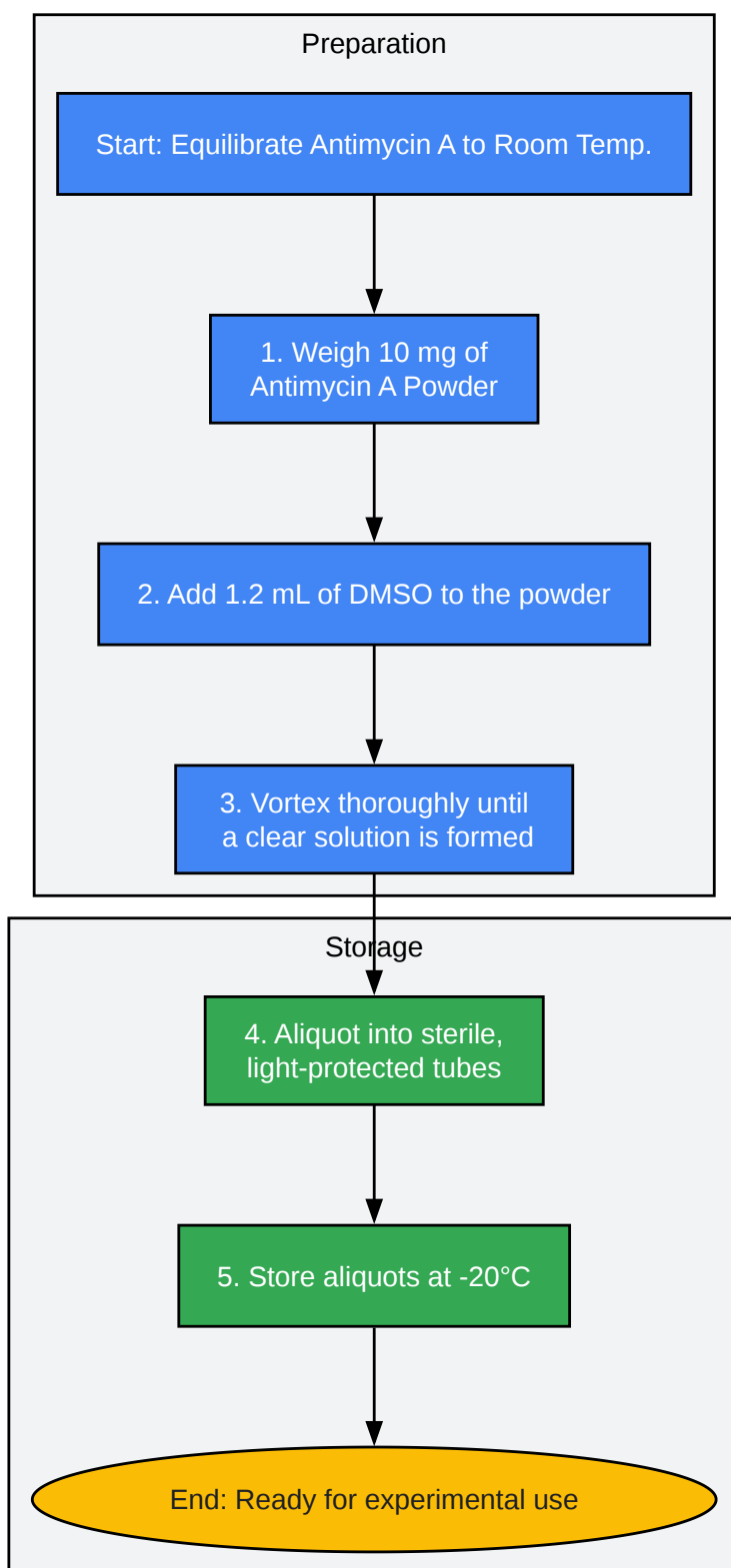
- Antimycin A powder (lyophilized)[1]
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves[5]

### 3.2. Safety Precautions

- Antimycin A is highly toxic if swallowed, inhaled, or in contact with skin.[6][7] Handle with extreme care in a well-ventilated area or a chemical fume hood.[8]

- Always wear appropriate PPE, including gloves, a lab coat, and safety glasses.[\[5\]](#)
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.[\[5\]](#)[\[6\]](#)  
[\[8\]](#)
- Dispose of waste according to institutional and local regulations.[\[5\]](#)

### 3.3. Preparation Workflow



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Caption: Workflow for preparing an Antimycin A stock solution.

### 3.4. Step-by-Step Procedure

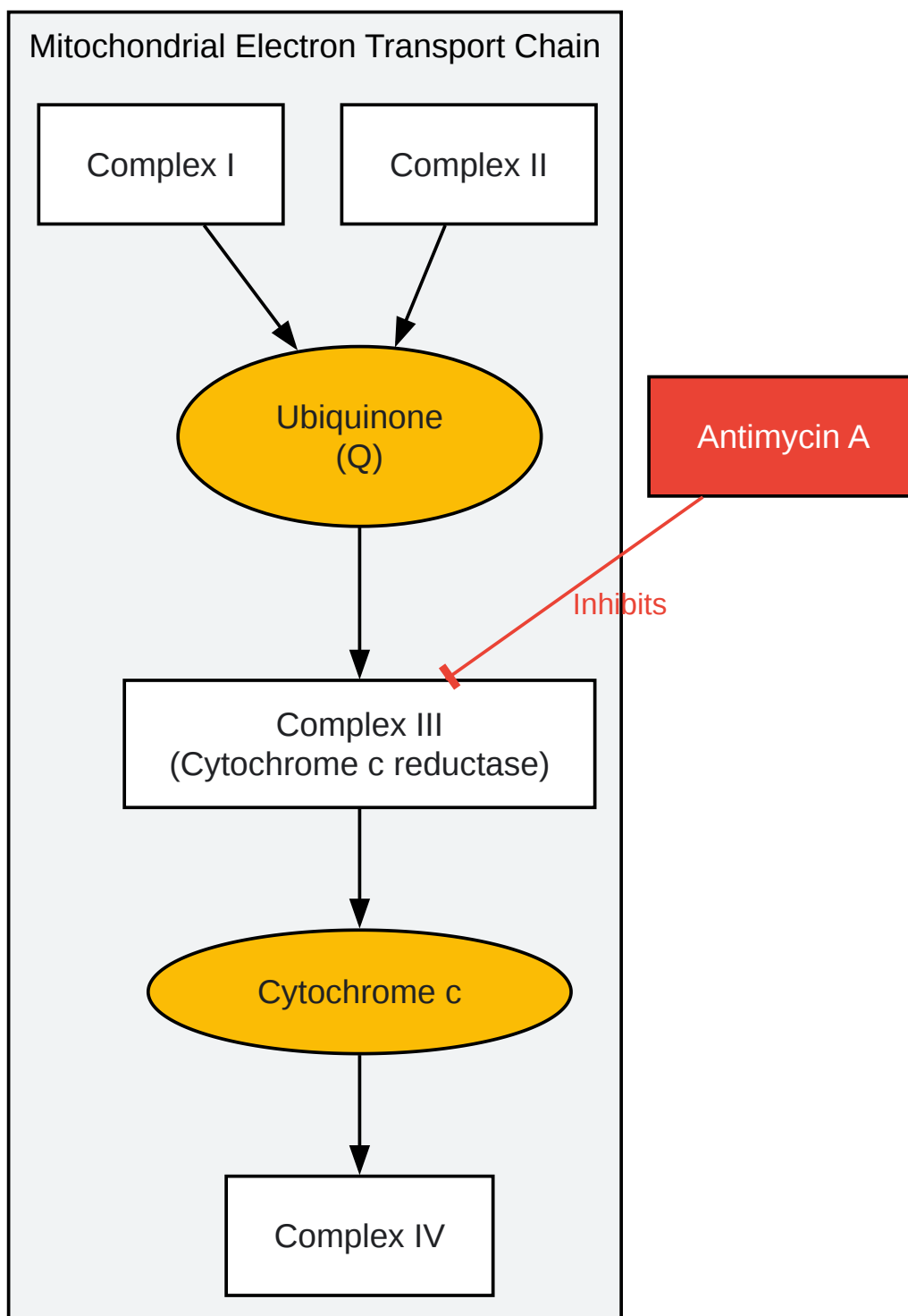
- **Equilibration:** Before opening, allow the vial of lyophilized Antimycin A powder to equilibrate to room temperature to prevent condensation.
- **Calculation:** To prepare a 15 mM stock solution, the following calculation is used:
  - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
  - $\text{Volume (mL)} = (0.010 \text{ g} / (0.015 \text{ mol/L} * 548.6 \text{ g/mol})) * 1000 \text{ mL/L} \approx 1.21 \text{ mL}$
  - For practical purposes, reconstitute 10 mg of Antimycin A in 1.2 mL of DMSO.[1][4]
- **Weighing:** Carefully weigh 10 mg of Antimycin A powder in a suitable container.
- **Dissolving:** Add 1.2 mL of DMSO to the powder.[1][4]
- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution.

## Storage and Stability

- **Lyophilized Powder:** Store the lyophilized Antimycin A powder at -20°C, desiccated. In this form, it is stable for up to 24 months.[1][4]
- **Stock Solution:** Once dissolved in DMSO, the stock solution should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles.[1][4] Store these aliquots at -20°C.
- **Solution Stability:** The stock solution in DMSO is stable for at least 3 months when stored properly at -20°C.[1][4] While the exact stability in DMSO has not been definitively established by all suppliers, it is expected to be comparable to solutions in ethanol.

## Mechanism of Action

Antimycin A functions by inhibiting the mitochondrial electron transport chain at Complex III.[1] This action blocks the oxidation of ubiquinol and disrupts the Q-cycle, effectively halting cellular respiration.[1] This process also leads to an increase in the production of mitochondrial reactive oxygen species (ROS).



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Caption: Antimycin A inhibits Complex III of the electron transport chain.

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